

Long-Term Stabilization of Polyolefins with Irganox 1330: Application Notes and Protocols

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Compound of Interest

Compound Name: Irganox 1330

Cat. No.: B1672081

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These application notes provide a comprehensive overview of the use of **Irganox 1330** for the long-term thermal stabilization of polyolefins, such as polypropylene (PP) and polyethylene (PE). Detailed experimental protocols and performance data are included to assist researchers in evaluating and implementing this antioxidant in their polymer formulations.

Introduction

Irganox 1330 is a high molecular weight, sterically hindered phenolic primary antioxidant.[1][2] It is highly effective in protecting organic substrates against thermo-oxidative degradation.[3] Its low volatility, good compatibility with most substrates, and high resistance to extraction make it an excellent choice for ensuring the long-term stability of polyolefins.[2] This is particularly crucial in applications where the material is exposed to elevated temperatures for extended periods.

Data Presentation

The following tables summarize the performance of **Irganox 1330** in polyolefins, providing a clear comparison of its effectiveness under various conditions.

Table 1: Oxidative Induction Time (OIT) of High-Density Polyethylene (HDPE) Stabilized with Phenolic Antioxidants

Antioxidant	Concentration (wt%)	OIT at 210°C (minutes)
Irganox 1330	Not specified	97.25[4]
Irganox 1010	Not specified	89.73[4]

Table 2: Depletion of **Irganox 1330** in High-Impact Polypropylene (PP) During Aging

Sample ID	Initial Irganox 1330 Concentration (c ₀) (µg/g)	Aging Condition	Depletion Time (τ) (days)
Ba	1000	80°C in water	637 ± 27[5]
Cb	1500	90°C in water	308 ± 20[5]

Note: The depletion time (τ) is the time constant obtained from fitting the data to an exponential decay function.

Experimental Protocols

Detailed methodologies for key experiments cited in the evaluation of **Irganox 1330** are provided below.

Oxidative Induction Time (OIT) Test

This method, based on ASTM D3895, determines the oxidative stability of polyolefins.

Methodology:

- **Sample Preparation:** A small sample (5-10 mg) of the stabilized polyolefin is placed in a standard aluminum DSC pan.
- **Instrument Setup:** A Differential Scanning Calorimeter (DSC) is used. The instrument is calibrated according to the manufacturer's instructions.
- **Test Procedure:**

- The sample is heated to a specified isothermal temperature (e.g., 200°C or 210°C) under a nitrogen atmosphere at a controlled rate (e.g., 20°C/min).
- Once the temperature has stabilized, the atmosphere is switched from nitrogen to oxygen at the same flow rate.
- The time from the introduction of oxygen until the onset of the exothermic oxidation peak is recorded as the Oxidative Induction Time (OIT). A longer OIT indicates better oxidative stability.

Oven Aging Test

This test, based on ASTM D3045, evaluates the long-term thermal stability of plastics.

Methodology:

- Specimen Preparation: Prepare standardized test specimens (e.g., tensile bars or plaques) of the polyolefin containing various concentrations of **Irganox 1330**.
- Aging: Place the specimens in a forced-air oven at a constant elevated temperature (e.g., 135°C or 150°C).
- Evaluation: At predetermined time intervals, remove a set of specimens from the oven.
- Property Measurement: After cooling to room temperature, evaluate the physical properties of the aged specimens. This typically includes measuring the Melt Flow Rate (MFR) and assessing any changes in color or surface appearance. A smaller change in these properties over time indicates better long-term stability.

Melt Flow Rate (MFR) Test

This test, based on ASTM D1238, measures the ease of flow of a molten thermoplastic. An increase in MFR often indicates polymer degradation (chain scission).

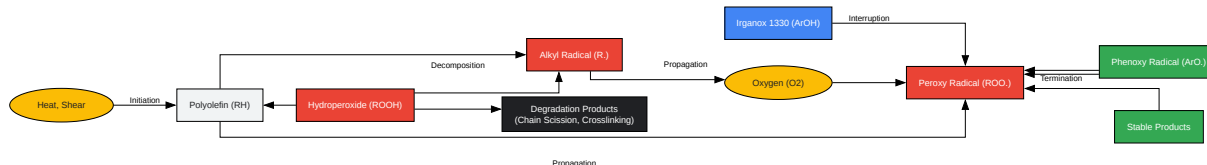
Methodology:

- Apparatus: An extrusion plastometer is preheated to a specified temperature (e.g., 230°C for polypropylene).

- **Sample Loading:** A specified amount of the polyolefin sample (typically 3-8 grams) is loaded into the heated barrel of the plastometer.
- **Extrusion:** A piston with a standard weight is placed in the barrel, forcing the molten polymer to extrude through a standard die.
- **Measurement:** The extrudate is collected over a specific period, and the weight is measured. The MFR is calculated in grams of polymer per 10 minutes (g/10 min).

Mandatory Visualizations

The following diagrams illustrate key concepts related to the stabilization of polyolefins with **Irganox 1330**.



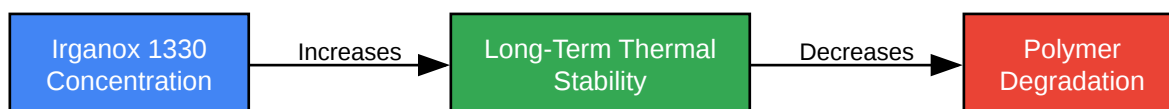
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Caption: Antioxidant mechanism of **Irganox 1330** in polyolefins.



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Caption: Experimental workflow for evaluating long-term stability.



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Caption: Relationship between **Irganox 1330** and polymer stability.

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